

Preparing Ivangustin Stock Solutions for Cell Culture: An Application Note and Protocol

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Compound of Interest

Compound Name: *Ivangustin*

Cat. No.: *B12414782*

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Introduction

Ivangustin, a sesquiterpene lactone isolated from the medicinal plant *Inula britannica*, has demonstrated significant cytotoxic and pro-apoptotic effects across a range of human cancer cell lines. As a hydrophobic molecule, proper preparation of stock solutions is critical for accurate and reproducible results in cell-based assays. This document provides a detailed protocol for the preparation, storage, and handling of **Ivangustin** stock solutions for use in cell culture applications. Additionally, it summarizes key quantitative data and illustrates the experimental workflow and the relevant biological signaling pathway.

Data Presentation

Ivangustin Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₀ O ₃	[1]
Molecular Weight	248.3 g/mol	[1]
CAS Number	14164-59-1	[1]
Appearance	Crystalline solid	[2]
Solubility	Soluble in DMSO	[1]

Storage and Stability of Ivangustin

Form	Storage Temperature	Stability	Source
Powder	-20°C	Up to 3 years	-
Powder	4°C	Up to 2 years	-
In DMSO	-80°C	Up to 6 months	[3]
In DMSO	-20°C	Up to 1 month	[3]

Note: For optimal stability, it is recommended to prepare fresh dilutions from the stock solution for each experiment and to avoid repeated freeze-thaw cycles.[2][3]

Cytotoxicity of Ivangustin and Related Compounds

The half-maximal inhibitory concentration (IC₅₀) is a measure of the potency of a substance in inhibiting a specific biological or biochemical function.

Compound	Cell Line	IC ₅₀ (μM)	Exposure Time	Source
Ivangustin	HEp2 (Laryngeal Carcinoma)	~5	72 hours	-
Ivangustin	SGC-7901 (Gastric Adenocarcinoma)	~5	72 hours	-
Ivangustin	HCT116 (Colorectal Carcinoma)	~5	72 hours	-
Ivangustin Analog	HL-60 (Leukemia)	1.02	Not Specified	-
Ivangustin Analog	QGY-7701 (Hepatocellular Carcinoma)	Potent Activity	Not Specified	-

Note: IC₅₀ values can vary depending on the cell line, assay conditions, and exposure time.^[4]
^[5]^[6]

Experimental Protocols

Materials

- **Ivangustin** powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- 0.22 µm syringe filter (optional, for sterilization)
- Personal protective equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM Ivangustin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ivangustin** in DMSO. A high-concentration stock is recommended to minimize the final concentration of DMSO in the cell culture medium, which should ideally be below 0.1% and not exceed 0.5% to avoid cytotoxicity.^[3]

1. Calculation:

- Molecular Weight (MW) of **Ivangustin**: 248.3 g/mol
- Desired Stock Concentration: 10 mM (which is 0.010 mol/L)
- To prepare 1 mL (0.001 L) of a 10 mM stock solution:

- $\text{Weight (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)} \times 1000 \text{ (mg/g)}$
- $\text{Weight (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 248.3 \text{ g/mol} \times 1000 \text{ mg/g} = 2.483 \text{ mg}$

2. Step-by-Step Procedure:

- **Weighing:** In a sterile microcentrifuge tube, accurately weigh 2.483 mg of **Ivangustin** powder using a calibrated analytical balance.
- **Dissolving:** Add 1 mL of sterile, cell culture grade DMSO to the tube containing the **Ivangustin** powder.
- **Solubilization:** Tightly cap the tube and vortex thoroughly until the **Ivangustin** powder is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary.
- **Sterilization (Optional):** If the stock solution was not prepared under aseptic conditions, it can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Label each aliquot clearly with the compound name, concentration, date, and your initials. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[3]

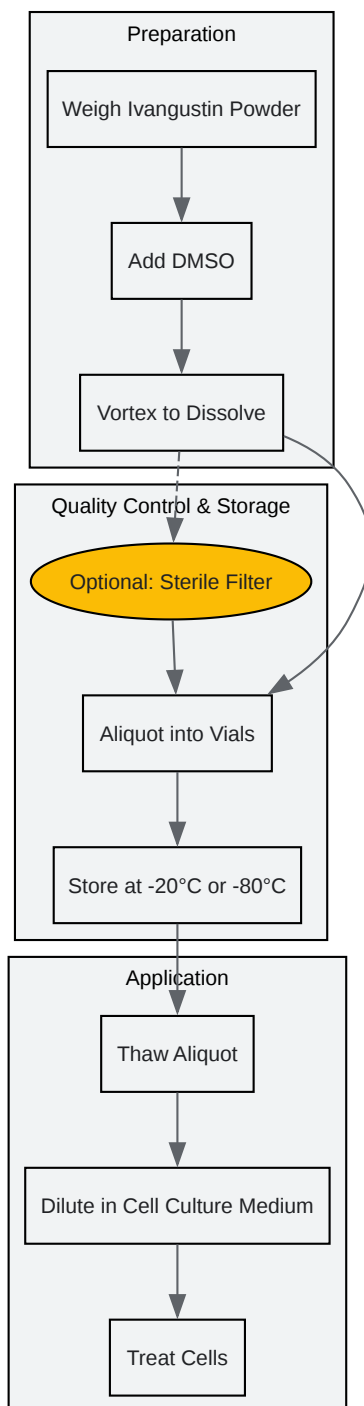
Protocol for Preparing Working Solutions

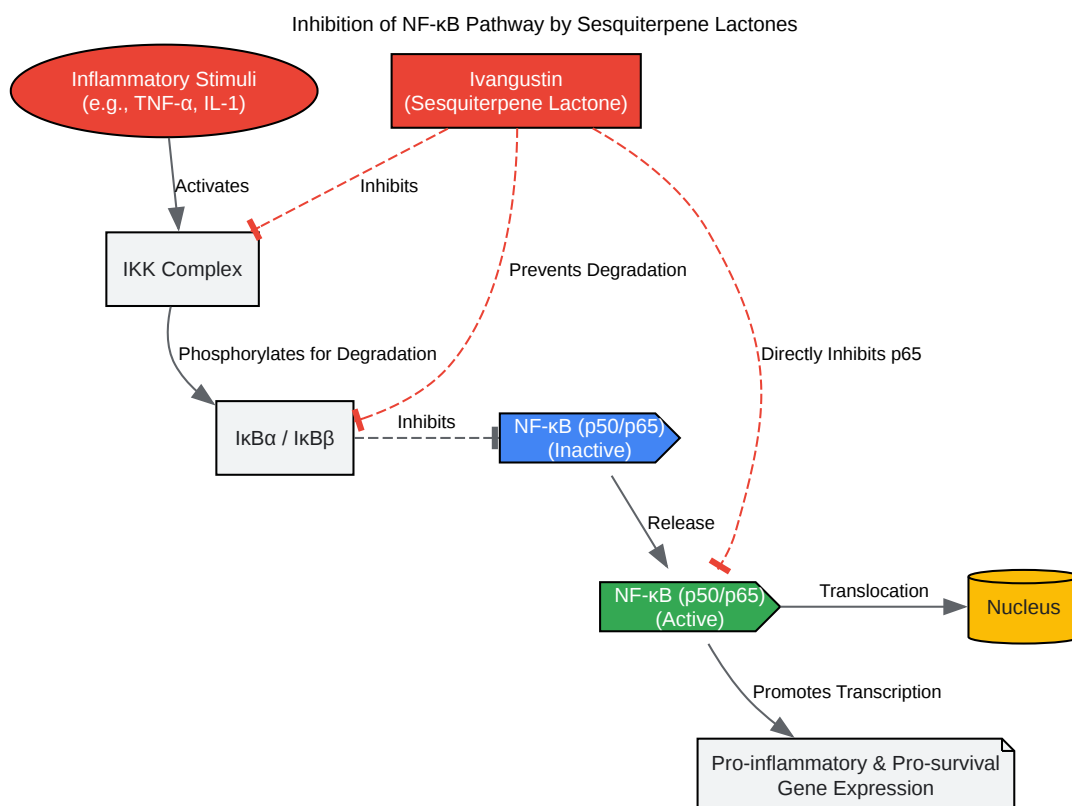
- **Thawing:** Thaw a single aliquot of the 10 mM **Ivangustin** stock solution at room temperature.
- **Dilution:** Prepare serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment. It is crucial to add the DMSO stock solution to the pre-warmed cell culture medium and mix immediately and thoroughly to prevent precipitation.
- **Vehicle Control:** Always include a vehicle control in your experiments, which consists of cell culture medium with the same final concentration of DMSO as the highest concentration used for your **Ivangustin** treatment.

Visualizations

Experimental Workflow for Ivangustin Stock Solution Preparation

Workflow for Ivangustin Stock Solution Preparation





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References

- 1. Ivangustin supplier | CAS No :14164-59-1 | AOBIOUS [aobious.com]
- 2. cdn.stemcell.com [cdn.stemcell.com]
- 3. medchemexpress.cn [medchemexpress.cn]
- 4. researchgate.net [researchgate.net]
- 5. Assessment of Cell Viability in Drug Therapy: IC50 and Other New Time-Independent Indices for Evaluating Chemotherapy Efficacy - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Evaluation of IC50 levels immediately after treatment with anticancer reagents using a real-time cell monitoring device - PMC [pmc.ncbi.nlm.nih.gov]
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